

# Safe Disposal of 1-Ethynyl-4-nitrobenzene: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Ethynyl-4-nitrobenzene**

Cat. No.: **B013769**

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **1-Ethynyl-4-nitrobenzene**, tailored for researchers, scientists, and drug development professionals. The following procedures are based on standard safety data sheets and are intended to ensure the safe handling and disposal of this chemical.

## Chemical and Physical Properties

A summary of the key quantitative data for **1-Ethynyl-4-nitrobenzene** is presented below for easy reference.

Property	Value	Source
Chemical Formula	C <sub>8</sub> H <sub>5</sub> NO <sub>2</sub>	[1][2]
Molecular Weight	147.13 g/mol	[2][3]
CAS Number	937-31-5	[1][3]
Purity (Assay)	>98.0% (GC)	[1]
Melting Point	148-150 °C	[3]

## Experimental Protocol: Disposal Procedure

The recommended disposal procedure for **1-Ethynyl-4-nitrobenzene** involves careful handling and adherence to local, state, and federal regulations. The primary method of disposal is

incineration.[1]

1. Personal Protective Equipment (PPE): Before handling the chemical, ensure the following PPE is worn:

- Respiratory Protection: A dust respirator is necessary, especially if dust or aerosol will be generated.[1]
- Hand Protection: Wear protective gloves.[1]
- Eye Protection: Safety glasses or an eyeshield are required.[1][3] A face-shield may be necessary depending on the situation.[1]
- Skin and Body Protection: Wear protective clothing and boots as required.[1]

2. Handling and Temporary Storage:

- Handle the substance in a well-ventilated area, preferably under a local exhaust system, to avoid dust dispersion.[1][4][5]
- Avoid contact with skin, eyes, and clothing.[1]
- After handling, wash hands and face thoroughly.[1]
- Store the material in a tightly closed container in a cool, dark, and dry place.[1][6]
- Keep it away from incompatible materials such as oxidizing agents.[1][5]

3. Disposal Method:

- Consult Authorities: Before proceeding, consult your local, state, and federal environmental regulations for chemical disposal.[1]
- Incineration: The preferred method of disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber system.[1]

- Container Disposal: Dispose of the contents and the container at an approved waste disposal plant.[5]
- Spill Management: In case of a spill, sweep the dust to collect it into an airtight container, being careful not to disperse it.[1] The collected material should be promptly disposed of according to regulations.[1][6] Do not allow the chemical to enter drains.[6][7]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **1-Ethynyl-4-nitrobenzene**.



[Click to download full resolution via product page](#)

Caption: Disposal workflow for **1-Ethynyl-4-nitrobenzene**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [tcichemicals.com](http://tcichemicals.com) [tcichemicals.com]
- 2. 1-Ethynyl-4-nitrobenzene | C8H5NO2 | CID 136752 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1-Ethynyl-4-nitrobenzene 97 937-31-5 [sigmaaldrich.com]
- 4. 1-ETHYNYL-2-NITRO-BENZENE - Safety Data Sheet [chemicalbook.com]
- 5. [fishersci.com](http://fishersci.com) [fishersci.com]
- 6. [echemi.com](http://echemi.com) [echemi.com]
- 7. [carlroth.com](http://carlroth.com) [carlroth.com]

- To cite this document: BenchChem. [Safe Disposal of 1-Ethynyl-4-nitrobenzene: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b013769#1-ethynyl-4-nitrobenzene-proper-disposal-procedures\]](https://www.benchchem.com/product/b013769#1-ethynyl-4-nitrobenzene-proper-disposal-procedures)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)